

# Essential Safety and Logistics for Handling (R)-(+)-Citronellic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-(+)-Citronellic acid

Cat. No.: B100766

[Get Quote](#)

**(R)-(+)-Citronellic acid** is a monoterpenoid and a monounsaturated fatty acid used in various applications, including as a flavoring agent and in the fragrance industry.[1][2][3] Due to its hazardous properties, adherence to strict safety protocols is essential to ensure the well-being of laboratory personnel and the integrity of research. This guide provides comprehensive, procedural information for the safe handling, storage, and disposal of **(R)-(+)-Citronellic acid**.

## Hazard Identification

**(R)-(+)-Citronellic acid** is classified as hazardous, primarily due to its effects upon skin contact.[4] It is categorized as toxic or harmful if absorbed through the skin and is known to cause skin and eye irritation.[5][6][7]

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Dermal	Category 3 / 4	H311/H312: Toxic / Harmful in contact with skin[4][6][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5][6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[6]

## Personal Protective Equipment (PPE)

The primary hazards associated with **(R)-(+)-Citronellic acid** are dermal, necessitating robust personal protective equipment to prevent skin and eye contact.[4][8] The recommended PPE includes:

- Hand Protection: Chemical-resistant gloves are mandatory.[9] Nitrile or butyl rubber gloves are suitable for handling acids.[10] Gloves must be inspected before use and disposed of properly after handling the material.[5]
- Eye and Face Protection: Use chemical safety goggles and a full-face shield.[5][8] Eye protection should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[5]
- Skin and Body Protection: Wear a lab coat or appropriate protective clothing to prevent skin exposure.[4][8]
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of generating mists or aerosols, use a NIOSH/MSHA approved vapor respirator or a respirator with a suitable filter (e.g., type ABEK (EN14387)).[4][8]

## Quantitative Data Summary

The following table summarizes key quantitative data for **(R)-(+)-Citronellic acid**, providing essential information for risk assessment and experimental planning.

Property	Value	Source(s)
Physical Properties		
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	[5][11]
Molecular Weight	170.25 g/mol	[2][11]
Appearance	Colorless to light yellow liquid	[1][11]
Density	0.923 - 0.930 g/mL at 25 °C	[4][11]
Boiling Point	121-122 °C at 1 mmHg; 119 °C at 3 mmHg	[1][7]
Flash Point	>110 °C (>230 °F)	[4]
Refractive Index	1.4534 - 1.455 at 20 °C	[7]
Solubility	Almost insoluble in water; soluble in alcohol and oils	[1]
Toxicological Data		
Acute Oral Toxicity (LD50, Rat)	2610 mg/kg	[6]
Acute Dermal Toxicity (LD50, Rabbit)	450 mg/kg	[6]

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety.

## Handling and Storage Protocol

- Ventilation: Always handle **(R)-(+)-Citronellic acid** in a well-ventilated area, such as a chemical fume hood, to avoid breathing vapors or mists.[5]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[5][8]
- Safe Handling: Use clean, non-sparking tools when transferring the material.[8] Keep the container tightly closed when not in use.[6]

- Hygiene: Wash hands thoroughly after handling and before breaks.[5]
- Storage: Store in a tightly closed container in a dry, cool area, away from incompatible materials like strong oxidizing agents, strong acids, and bases.[4][12] Some suppliers recommend storage at 2-8°C.[5]

## Emergency Procedures: First Aid

Immediate response is crucial in case of accidental exposure.

- Skin Contact: Take off immediately all contaminated clothing.[6] Wash the affected area with soap and plenty of water.[5] Seek immediate medical attention as the substance is toxic in contact with skin.[6]
- Eye Contact: Immediately rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids, and consult a physician.[4][5]
- Inhalation: Move the person into fresh air.[5] If not breathing, give artificial respiration and consult a physician.[5]
- Ingestion: Rinse mouth with water.[5] Do not induce vomiting. Never give anything by mouth to an unconscious person.[5] Seek medical attention.[4]


## Disposal Plan

- Chemical Waste: Dispose of surplus and non-recyclable **(R)-(+)-Citronellic acid** through a licensed disposal company.[5][6] Do not allow the product to enter drains.[5]
- Contaminated Packaging: Contaminated containers and PPE (e.g., gloves) must be treated as hazardous waste.[5] Dispose of them as unused product in accordance with local, state, and federal regulations.[5][13]

## Procedural Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **(R)-(+)-Citronellic acid**, from initial preparation to final disposal.

## Safe Handling Workflow for (R)-(+)-Citronellic Acid

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of (R)-(+)-Citronellic acid.**

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CITRONELLIC ACID | 502-47-6 [chemicalbook.com]
- 2. Citronellic acid | C10H18O2 | CID 10402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. fishersci.com [fishersci.com]
- 5. angenechemical.com [angenechemical.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. (R)-(+)-香茅酸 98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
- 9. leelinework.com [leelinework.com]
- 10. hsa.ie [hsa.ie]
- 11. ScenTree - Citronellic acid (CAS N° 502-47-6) [scentree.co]
- 12. (R)-(+)-CITRONELLIC ACID | 18951-85-4 [chemicalbook.com]
- 13. accomn.com [accommn.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling (R)-(+)-Citronellic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b100766#personal-protective-equipment-for-handling-r-citronellic-acid>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)